

A Comprehensive Technical Guide to the Physical Properties of 3,4-Diiodobenzoic Acid

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Compound of Interest

Compound Name: 3,4-Diiodobenzoic acid

Cat. No.: B1346090

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This technical guide provides an in-depth overview of the core physical properties of **3,4-diiodobenzoic acid**, tailored for researchers, scientists, and professionals in the field of drug development. This document collates available data into a structured format, presents detailed experimental protocols for property determination, and includes a visual representation of a typical experimental workflow for its synthesis and analysis.

Core Physical and Chemical Properties

3,4-Diiodobenzoic acid is an aromatic carboxylic acid distinguished by the presence of two iodine atoms on the benzene ring.^[1] Its chemical structure significantly influences its physical and chemical characteristics. The presence of the heavy iodine atoms and the polar carboxylic acid group results in strong intermolecular forces, impacting properties such as melting point and solubility.^[2]

Quantitative Physical Properties

The known physical properties of **3,4-diiodobenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	$C_7H_4I_2O_2$	[2]
Molecular Weight	373.91 g/mol	[2]
CAS Number	35674-20-5	[1]
Appearance	White to off-white solid	[1]
Melting Point	257-268 °C	[2]
Boiling Point (Predicted)	380.7 ± 37.0 °C at 760 mmHg	[2]
Density (Predicted)	2.559 ± 0.06 g/cm ³	[2]
Water Solubility	Limited	[2] [3]
Organic Solvent Solubility	More soluble in polar organic solvents such as ethanol, methanol, and acetone.	[1] [2]

Experimental Protocols

Detailed methodologies for the determination of key physical properties of **3,4-diiiodobenzoic acid** are outlined below. These protocols are based on established analytical techniques for organic compounds.

Determination of Melting Point

The melting point of **3,4-diiiodobenzoic acid** can be accurately determined using the capillary melting point method.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- **3,4-Diiiodobenzoic acid**, finely powdered

- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **3,4-diiodobenzoic acid** is placed in a mortar and finely ground into a powder.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[4]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Approximate Melting Point Determination: The sample is heated at a rapid rate (5-10 °C per minute) to obtain a preliminary, approximate melting point range.[4]
- Accurate Melting Point Determination: A fresh sample is prepared and the apparatus is allowed to cool to at least 20 °C below the approximate melting point. The sample is then heated at a much slower rate (approximately 2 °C per minute).[4]
- Data Recording: The temperature at which the first crystal begins to melt and the temperature at which the last crystal disappears are recorded as the melting point range.[4]

Determination of Solubility

The solubility of **3,4-diiodobenzoic acid** in various solvents can be determined through systematic testing.

Apparatus and Materials:

- Test tubes and rack
- Vortex mixer or stirring rods
- Graduated cylinders or pipettes

- Analytical balance
- **3,4-Diiodobenzoic acid**
- Solvents: deionized water, 5% NaOH solution, 5% NaHCO₃ solution, ethanol, methanol, acetone.

Procedure for Aqueous Solubility:

- Water Solubility: Add approximately 25 mg of **3,4-diiodobenzoic acid** to 0.5 mL of deionized water in a test tube.^[5] Vigorously mix the contents for 1-2 minutes. Observe if the solid dissolves completely. If it does not, it is classified as having limited water solubility.
- Solubility in Aqueous Base:
 - To a test tube containing approximately 25 mg of **3,4-diiodobenzoic acid**, add 0.5 mL of 5% NaOH solution. Mix thoroughly and observe for dissolution. Carboxylic acids are expected to dissolve in a strong base.^[6]
 - Repeat the process in a separate test tube using 0.5 mL of 5% NaHCO₃ solution. The dissolution of a carboxylic acid in this weak base is typically accompanied by the evolution of carbon dioxide gas (effervescence).^[6]

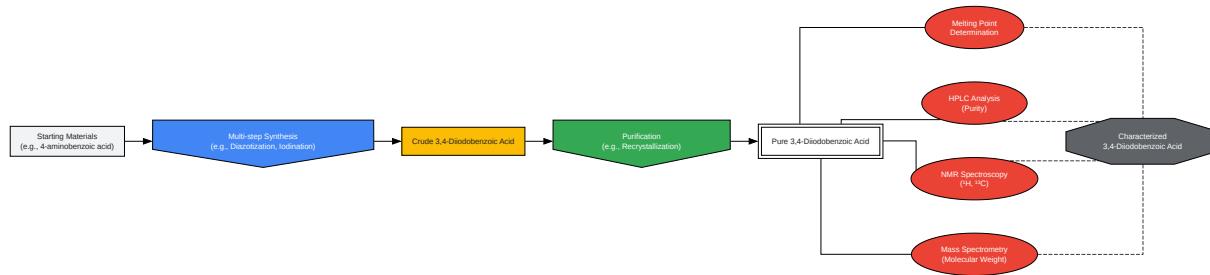
Procedure for Organic Solvent Solubility:

- Solvent Addition: In separate, labeled test tubes, add approximately 25 mg of **3,4-diiodobenzoic acid**.
- Solvent Measurement: To each test tube, add 1 mL of a different organic solvent (e.g., ethanol, methanol, acetone).
- Mixing and Observation: Vigorously mix each tube and observe the extent of dissolution. The compound is classified as soluble, partially soluble, or insoluble in each solvent.

Experimental Workflow Visualization

As no specific signaling pathways involving **3,4-diiodobenzoic acid** are documented, the following diagram illustrates a general experimental workflow for its synthesis and

characterization. This workflow is crucial for ensuring the purity and confirming the identity of the compound for research and development purposes.



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Caption: A generalized workflow for the synthesis and characterization of **3,4-diiiodobenzoic acid**.

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